

# Diisooctyl Glutarate in Genuine Leather Coating: A Review of Current Applications

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## Compound of Interest

Compound Name: *Diisooctyl glutarate*

Cat. No.: *B15342387*

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## Introduction

**Diisooctyl glutarate** (DIOG), a high-molecular-weight, non-phthalate plasticizer, is emerging as a compound of interest in the formulation of coatings for various materials. Its inherent properties, such as low volatility, high permanence, and favorable toxicological profile, make it a potential candidate for applications demanding flexibility, durability, and safety. This document explores the application of **diisooctyl glutarate** in the context of genuine leather coatings, providing an overview of its potential benefits and performance characteristics. While direct and extensive research on the specific use of DIOG in genuine leather is limited, we can infer its potential applications and performance based on its chemical properties and the behavior of similar plasticizers in related fields.

## Application Notes

The primary role of a plasticizer in a leather coating is to impart flexibility and prevent the finish from cracking or peeling with use. Genuine leather, being a natural and flexible material, requires a coating that can adhere to its surface and move with it. **Diisooctyl glutarate**, as a plasticizer, can be incorporated into the topcoat formulations of leather finishes to enhance these properties.

### Potential Benefits of **Diisooctyl Glutarate** in Leather Coatings:

- **Enhanced Flexibility and Durability:** DIOG can improve the flexibility of the coating, making it more resistant to cracking and delamination during flexing and stretching of the leather. This

is crucial for applications such as footwear, upholstery, and apparel.

- **Improved Low-Temperature Performance:** High-molecular-weight plasticizers like DIOG generally improve the low-temperature flexibility of polymers, which would be advantageous for leather goods exposed to colder climates.
- **High Permanence and Low Migration:** Due to its larger molecular size, DIOG is less likely to migrate out of the coating and onto adjacent surfaces. This is a significant advantage over some lower-molecular-weight plasticizers, as it reduces the risk of the coating becoming brittle over time and prevents unwanted transfer of the plasticizer.
- **Favorable Safety Profile:** As a non-phthalate plasticizer, DIOG offers a safer alternative to traditional phthalate-based plasticizers, which have faced increasing regulatory scrutiny due to health concerns.<sup>[1]</sup>

## Experimental Protocols

While specific experimental protocols for testing **diisooctyl glutarate** in genuine leather coatings are not readily available in the public domain, standardized testing methods for leather finishes can be adapted to evaluate its performance. The following are representative protocols that would be suitable for this purpose.

### Protocol 2.1: Evaluation of Coating Flexibility and Adhesion

**Objective:** To assess the flexibility and adhesion of a leather coating containing **diisooctyl glutarate**.

**Materials:**

- Finished genuine leather samples (e.g., bovine, ovine).
- Coating formulation with varying concentrations of **diisooctyl glutarate**.
- Control coating formulation without **diisooctyl glutarate**.
- Spray gun or roller coater.
- Bally Flexometer.

- Cross-hatch adhesion tester (ASTM D3359).

Procedure:

- Prepare the leather substrate by ensuring it is clean and dry.
- Apply the coating formulations (control and DIOG-containing) to the leather samples using a spray gun or roller coater to achieve a uniform thickness.
- Allow the coated leather samples to cure under controlled conditions (e.g., 24 hours at room temperature, followed by 2 hours at 50°C).
- Flexibility Test:
  - Cut the cured samples into the required dimensions for the Bally Flexometer.
  - Subject the samples to a predetermined number of flexes (e.g., 50,000 cycles) at a specified temperature (e.g., room temperature or -10°C).
  - Visually inspect the samples at regular intervals for any signs of cracking, crazing, or delamination. Record the number of cycles at which failure occurs.
- Adhesion Test:
  - Using the cross-hatch adhesion tester, make a series of perpendicular cuts through the coating to the substrate.
  - Apply a specified pressure-sensitive tape over the grid and then rapidly peel it off.
  - Evaluate the adhesion based on the amount of coating removed by the tape, according to the ASTM D3359 standard scale.

Protocol 2.2: Determination of Plasticizer Migration

Objective: To quantify the migration of **diisooctyl glutarate** from the leather coating.

Materials:

- Coated leather samples.
- Uncoated receptor material (e.g., filter paper, another piece of leather).
- Weights to ensure uniform contact.
- Environmental chamber with controlled temperature and humidity.
- Analytical balance.
- Gas chromatograph-mass spectrometer (GC-MS) or high-performance liquid chromatograph (HPLC).

#### Procedure:

- Cut the coated leather sample and the receptor material into identical dimensions.
- Weigh the receptor material accurately.
- Place the coated side of the leather sample in direct contact with the receptor material.
- Apply a uniform pressure (e.g., using a 1 kg weight) on top of the assembly.
- Place the assembly in an environmental chamber at an elevated temperature (e.g., 70°C) for a specified duration (e.g., 24, 48, and 72 hours).
- After the specified time, remove the assembly from the chamber and allow it to cool to room temperature.
- Carefully separate the receptor material from the coated leather.
- Re-weigh the receptor material. The weight gain corresponds to the amount of migrated plasticizer.
- For a more detailed analysis, the migrated plasticizer can be extracted from the receptor material using a suitable solvent and quantified using GC-MS or HPLC.

## Data Presentation

The following tables are templates for organizing the quantitative data obtained from the experimental protocols.

Table 1: Flexibility and Adhesion Performance of Leather Coatings

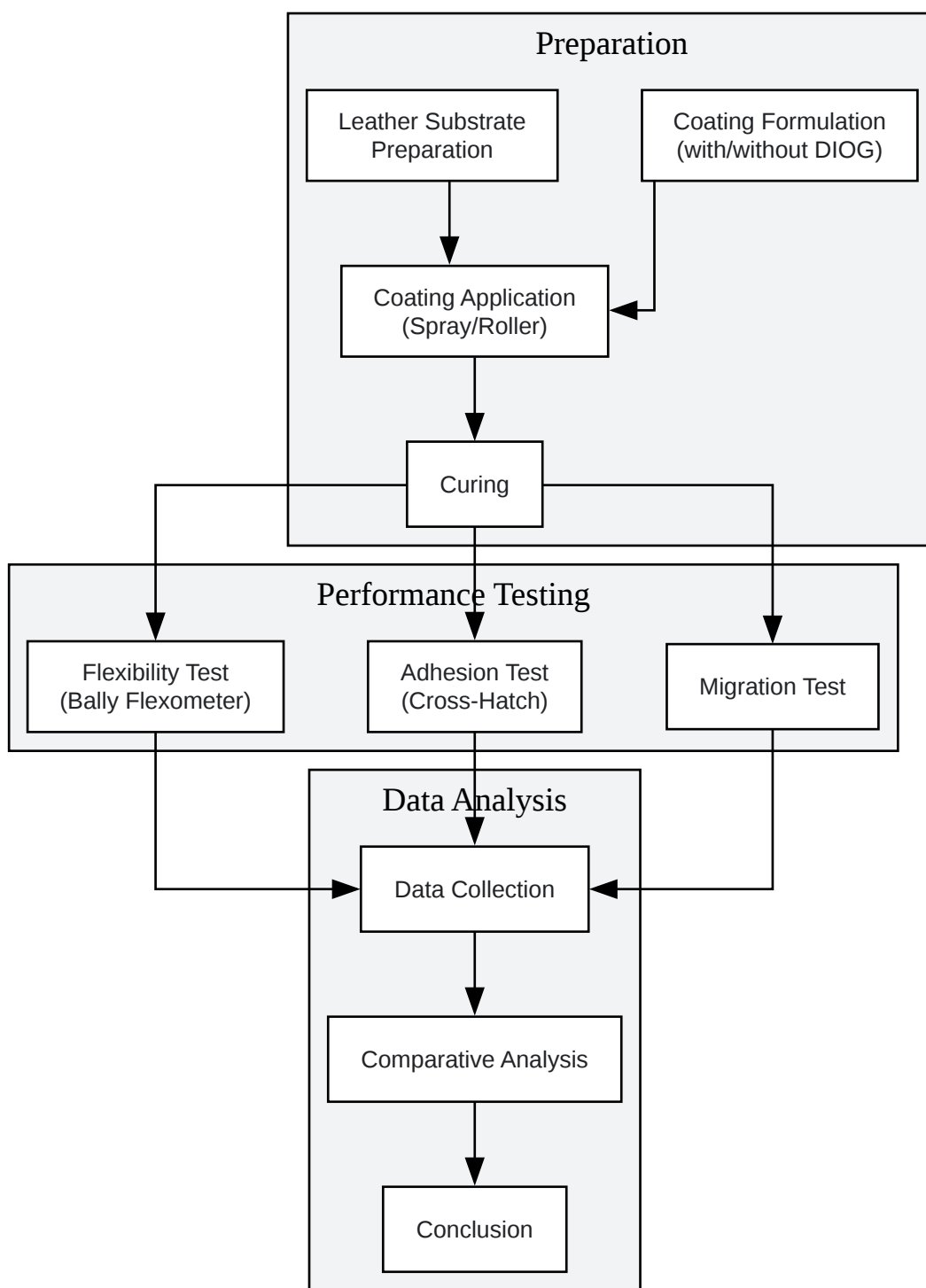
Coating Formulation	DIOG Concentration (%)	Bally Flex Test (Cycles to Failure)	Adhesion (ASTM D3359 Scale)
Control	0		
Formulation A	5		
Formulation B	10		
Formulation C	15		

Table 2: Plasticizer Migration from Leather Coatings

Coating Formulation	DIOG Concentration (%)	Weight Gain of Receptor (mg/cm <sup>2</sup> ) after 24h	Weight Gain of Receptor (mg/cm <sup>2</sup> ) after 48h	Weight Gain of Receptor (mg/cm <sup>2</sup> ) after 72h
Formulation A	5			
Formulation B	10			
Formulation C	15			

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for evaluating the performance of **diisooctyl glutarate** in a genuine leather coating.



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## References

- 1. KR101780642B1 - coating composition for natural leather - Google Patents [patents.google.com]
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